

Bromo-PEG1-Acid: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Bromo-PEG1-Acid	
Cat. No.:	B606382	Get Quote

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Introduction

Bromo-PEG1-Acid, systematically named 3-(2-bromoethoxy)propanoic acid, is a heterobifunctional crosslinker integral to the fields of bioconjugation, drug delivery, and proteomics. Its structure incorporates a terminal carboxylic acid and a bromo group, connected by a single polyethylene glycol (PEG) unit. This arrangement allows for the sequential or orthogonal conjugation of two different molecules. The PEG spacer enhances the solubility of the molecule and its conjugates in aqueous environments, a crucial property for biological applications.[1][2][3]

This technical guide provides a comprehensive overview of the properties of **Bromo-PEG1-Acid**, including its chemical and physical characteristics, reactivity, and applications. Detailed, representative experimental protocols for its use in bioconjugation are also provided to assist researchers in its practical application.

Core Properties

The fundamental properties of **Bromo-PEG1-Acid** are summarized in the tables below, providing a quick reference for researchers.

Chemical and Physical Properties



Property	Value	Reference(s)
IUPAC Name	3-(2-bromoethoxy)propanoic acid	[1]
Synonyms	Bromo-PEG1-acid	[1]
CAS Number	1393330-33-0	
Molecular Formula	C5H9BrO3	_
Molecular Weight	197.03 g/mol	_
Appearance	Colorless to light yellow liquid	_
Purity	>97%	-
Density	1.573 ± 0.06 g/cm ³	

Solubility and Storage

Property	Value	Reference(s)
Solubility	DMSO: 100 mg/mL (507.54 mM) (requires sonication)	
Storage Conditions	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C, protect from light.	
Shipping Conditions	Shipped under ambient temperature as a non-hazardous chemical.	_

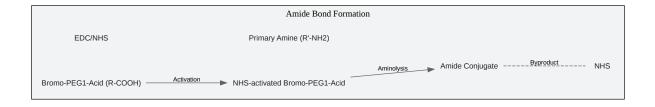
Reactivity and Mechanism of Action

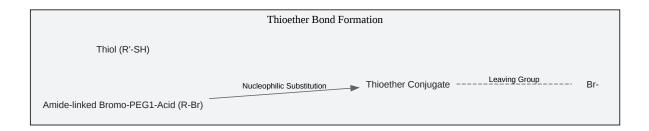
Bromo-PEG1-Acid's utility as a crosslinker stems from its two distinct reactive moieties: a carboxylic acid and a bromo group. This dual functionality allows for a two-step conjugation strategy, minimizing the formation of homodimers.



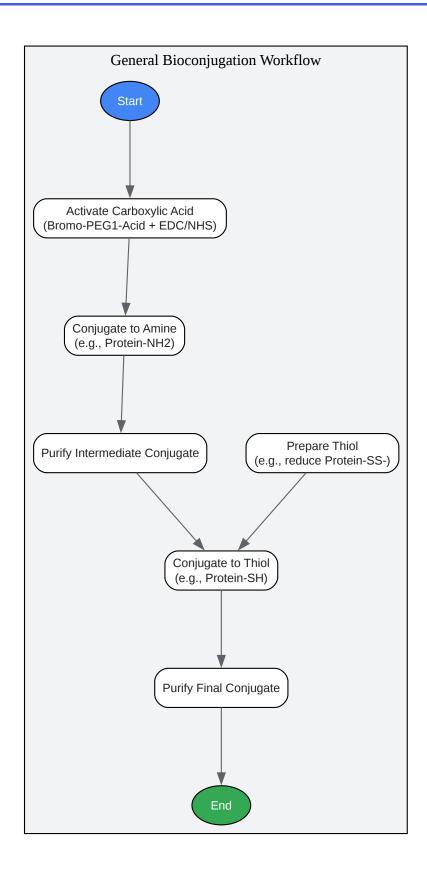
Carboxylic Acid Reactivity

The terminal carboxylic acid can be activated to react with primary amines, forming a stable amide bond. This is a cornerstone of bioconjugation, often used to label proteins, peptides, or other amine-containing molecules. The most common activation method involves the use of carbodiimides, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), in the presence of N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (sulfo-NHS) to form a more stable amine-reactive ester.









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References

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